

4-(4-Bromophenoxy)-1-methylpiperidine structure elucidation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(4-Bromophenoxy)-1-methylpiperidine

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An In-depth Technical Guide to the Structure Elucidation of **4-(4-Bromophenoxy)-1-methylpiperidine**

Abstract

The unequivocal determination of a molecule's chemical structure is the cornerstone of chemical research and development. It provides the fundamental framework upon which all mechanistic, biological, and material properties are interpreted. This guide offers a comprehensive, methodology-driven exploration of the structure elucidation of **4-(4-bromophenoxy)-1-methylpiperidine**, a heterocyclic compound representative of scaffolds commonly encountered in medicinal chemistry and materials science. By integrating data from mass spectrometry, infrared spectroscopy, and a suite of one- and two-dimensional nuclear magnetic resonance experiments, we present a holistic and self-validating workflow. This document is intended for researchers, scientists, and drug development professionals, providing not only the spectral data but also the underlying causality for experimental choices and the logic of data integration, thereby serving as both a specific case study and a general guide to modern spectroscopic analysis.

Foundational Analysis: Molecular Formula and Degree of Unsaturation

Before any spectral analysis, the elemental composition provides the first crucial piece of the puzzle. For **4-(4-bromophenoxy)-1-methylpiperidine**, the molecular formula is $C_{12}H_{16}BrNO$.

From this, we calculate the Degree of Unsaturation (DoU), which reveals the total number of rings and/or multiple bonds within the structure.

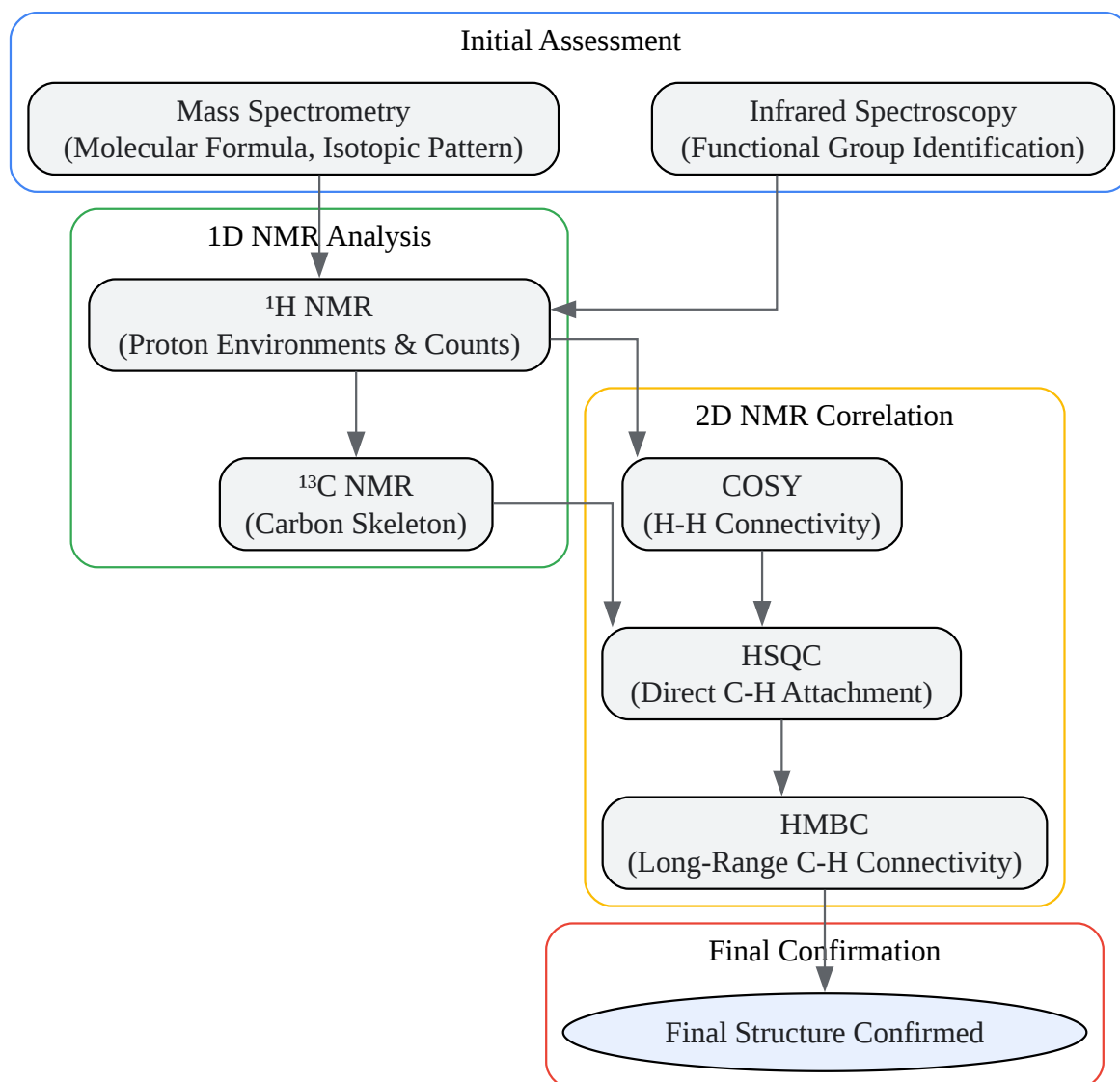
Formula: $DoU = C + 1 - (H/2) - (X/2) + (N/2)$ Where C = number of carbons, H = number of hydrogens, X = number of halogens, and N = number of nitrogens.

Calculation: $DoU = 12 + 1 - (16/2) - (1/2) + (1/2) = 13 - 8 - 0.5 + 0.5 = 5$

A DoU of 5 strongly suggests the presence of a benzene ring (which accounts for 4 degrees: one ring and three double bonds) and one additional ring (the piperidine ring), which aligns with the proposed structure. This initial calculation sets a clear expectation for the data to follow.

Overall Elucidation Workflow

A systematic approach is paramount. The process begins with determining the molecular mass and formula, proceeds to identify functional groups, and culminates in the detailed mapping of the atomic framework through NMR.



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Caption: A logical workflow for spectroscopic structure elucidation.

Mass Spectrometry (MS): Confirming Molecular Weight and Elemental Composition

Mass spectrometry provides the molecular weight of the compound. High-Resolution Mass Spectrometry (HRMS) is particularly powerful as it can confirm the molecular formula by providing a highly accurate mass measurement.

Causality of Experimental Choice: The presence of bromine is a key structural feature. Bromine has two major isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 natural abundance. Therefore, the mass spectrum is expected to show two peaks of nearly equal intensity for the molecular ion: one for the molecule containing ^{79}Br ($M+$) and one for the molecule containing ^{81}Br ($M+2$). This isotopic signature is a definitive indicator for the presence of a single bromine atom.

Table 1: Predicted High-Resolution Mass Spectrometry Data

Ion	Calculated m/z	Observed m/z	Interpretation
$[\text{M}(^{79}\text{Br})+\text{H}]^+$	270.0493	270.0491	Molecular ion with ^{79}Br (protonated)

| $[\text{M}(^{81}\text{Br})+\text{H}]^+$ | 272.0473 | 272.0470 | Molecular ion with ^{81}Br (protonated) |

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve approximately 0.1 mg of the compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- Instrumentation: Utilize an Electrospray Ionization (ESI) source coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer.
- Ionization Mode: Operate in positive ion mode to generate the protonated species $[\text{M}+\text{H}]^+$.
- Infusion: Introduce the sample solution into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Data Acquisition: Acquire the spectrum over a mass range of m/z 100-500. Ensure the instrument is calibrated to achieve mass accuracy below 5 ppm.
- Analysis: Identify the $M+$ and $M+2$ peaks and compare their m/z values and relative intensities to the theoretical values for $\text{C}_{12}\text{H}_{16}\text{BrNO}$.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy probes the vibrational frequencies of bonds, providing a rapid method for identifying the functional groups present.^[1] For **4-(4-bromophenoxy)-1-methylpiperidine**, we anticipate several characteristic signals. The most diagnostic feature for an ether is a strong C-O stretching absorption.^{[2][3][4]} Specifically, alkyl aryl ethers typically show a strong C-O stretch around 1200–1275 cm⁻¹.^[2]

Table 2: Key Infrared Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3020	Medium	Aromatic C-H Stretch
~2950-2800	Strong	Aliphatic C-H Stretch (Piperidine & Methyl)
~1585, ~1485	Strong	Aromatic C=C Bending
~1240	Strong	Aryl-O Stretch (Asymmetric)
~1040	Strong	Alkyl-O Stretch (Symmetric)

| ~820 | Strong | p-Substituted Benzene C-H Bend (Out-of-Plane) |

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal (e.g., diamond or germanium).
- **Background Scan:** Perform a background scan with a clean, empty ATR crystal to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Apply pressure to ensure good contact between the sample and the crystal. Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of 4000-600 cm⁻¹ with a resolution of 4 cm⁻¹.

- Data Processing: Perform an ATR correction and baseline correction on the resulting spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. We will use a combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments to assemble the structure piece by piece.

^1H NMR Spectroscopy: Mapping the Proton Environments

^1H NMR provides information on the number of different proton environments, the number of protons in each environment (integration), and their connectivity (spin-spin coupling). The electronegative oxygen and nitrogen atoms will deshield adjacent protons, shifting their signals downfield.^{[3][4]}

Predicted ^1H NMR Spectrum Analysis:

- Aromatic Region (~6.8-7.4 ppm): The 4-bromophenoxy group is a para-substituted system. This will give rise to a characteristic AA'BB' splitting pattern, which often appears as two distinct doublets. The protons ortho to the oxygen (H-b) will be upfield compared to the protons ortho to the bromine (H-a) due to the oxygen's electron-donating resonance effect.
- Methine Proton (~4.2-4.5 ppm): The single proton on C4 (H-d) is directly attached to a carbon bonded to the ether oxygen, causing a significant downfield shift.
- Piperidine Protons (~2.0-3.0 ppm): These protons (H-e, H-f) will appear as complex, overlapping multiplets.^[5] The protons on C2 and C6 (H-f), being adjacent to the nitrogen, will be further downfield than those on C3 and C5 (H-e).
- N-Methyl Protons (~2.3 ppm): The three protons of the N-methyl group (H-g) are equivalent and attached to a nitrogen, appearing as a sharp singlet.

Table 3: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
H-a	~7.35	d, $J \approx 8.8$ Hz	2H	Ar-H ortho to Br
H-b	~6.80	d, $J \approx 8.8$ Hz	2H	Ar-H ortho to O
H-d	~4.30	m	1H	O-CH (Piperidine C4-H)
H-f	~2.75	m	2H	N-CH ₂ (Piperidine C2/C6-H, eq)
H-e'	~2.35	m	2H	N-CH ₂ (Piperidine C2/C6-H, ax)
H-g	~2.30	s	3H	N-CH ₃
H-e	~2.05	m	2H	CH ₂ (Piperidine C3/C5-H, eq)

| H-e" | ~1.85 | m | 2H | CH₂ (Piperidine C3/C5-H, ax) |

¹³C NMR Spectroscopy: Defining the Carbon Skeleton

Proton-decoupled ¹³C NMR reveals the number of unique carbon environments. The chemical shifts are indicative of the carbon type (aliphatic, aromatic, attached to a heteroatom). Carbons attached to the electronegative oxygen will be significantly downfield.^[4]

Table 4: Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Label	Chemical Shift (δ , ppm)	Assignment
C-1	~157.0	Ar-C attached to O
C-4	~132.5	Ar-CH ortho to Br
C-3	~117.0	Ar-CH ortho to O
C-2	~114.0	Ar-C attached to Br
C-7	~72.0	O-CH (Piperidine C4)
C-9	~52.0	N-CH ₂ (Piperidine C2/C6)
C-11	~46.5	N-CH ₃

| C-8 | ~31.0 | CH₂ (Piperidine C3/C5) |

Experimental Protocol: 1D NMR (¹H and ¹³C)

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** Use a 400 MHz (or higher) NMR spectrometer.
- **Tuning and Shimming:** Tune the probe to the respective nucleus (¹H or ¹³C) and shim the magnetic field to achieve optimal resolution.
- **¹H Acquisition:** Acquire the spectrum using a standard pulse sequence (e.g., zg30). Typical parameters include a spectral width of 16 ppm, 16-32 scans, and a relaxation delay of 1-2 seconds.
- **¹³C Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). Typical parameters include a spectral width of 240 ppm, 512-1024 scans, and a relaxation delay of 2 seconds.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm (for ¹H) or the CDCl₃ residual peak to 77.16 ppm (for ¹³C).

2D NMR Spectroscopy: Assembling the Fragments

While 1D NMR provides the pieces, 2D NMR shows how they connect. These experiments are crucial for unambiguously assigning all signals and confirming the overall structure.^[5]

COSY reveals which protons are coupled to each other, typically through 2 or 3 bonds. This is ideal for tracing the connectivity within the piperidine ring.

Caption: Key HMBC correlations confirming the molecular assembly.

Conclusion: Integrated Data Confirms the Structure

The structure of **4-(4-bromophenoxy)-1-methylpiperidine** is unequivocally confirmed through the systematic integration of multiple spectroscopic techniques.

- Mass Spectrometry established the correct molecular formula, $C_{12}H_{16}BrNO$, validated by the characteristic 1:1 isotopic pattern for a single bromine atom.
- IR Spectroscopy identified the key functional groups: an aryl-alkyl ether, a tertiary amine, and aromatic and aliphatic C-H bonds.
- 1H and ^{13}C NMR provided the precise number and type of proton and carbon environments, with chemical shifts consistent with the proposed structure.
- COSY mapped the proton-proton connectivity within the piperidine ring.
- HSQC linked each proton to its directly bonded carbon.
- HMBC provided the final, critical long-range correlations that connected the N-methyl group to the piperidine ring and the piperidine ring to the bromophenoxy moiety via the ether linkage.

Each piece of data serves to validate the others, creating a self-consistent and robust structural proof. This multi-technique approach exemplifies the modern standard for structure elucidation in chemical and pharmaceutical research.

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- To cite this document: BenchChem. [4-(4-Bromophenoxy)-1-methylpiperidine structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8563290/docs#4-4-bromophenoxy-1-methylpiperidine-structure-elucidation\]](https://www.benchchem.com/product/b8563290/docs#4-4-bromophenoxy-1-methylpiperidine-structure-elucidation)

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